

Application Notes and Protocols for the Spectrophotometric Estimation of Tiagabine Hydrochloride

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Compound of Interest

Compound Name: *Tiagabine hydrochloride hydrate*

Cat. No.: *B1428589*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Tiagabine hydrochloride is an anticonvulsant drug utilized in the management of epilepsy.[1][2] Accurate and reliable analytical methods are crucial for the quantitative determination of Tiagabine hydrochloride in bulk drug and pharmaceutical formulations to ensure quality control and therapeutic efficacy. This document provides detailed protocols for both direct Ultraviolet (UV) and colorimetric Visible (Vis) spectrophotometric methods for the estimation of Tiagabine hydrochloride. These methods are simple, cost-effective, and suitable for routine analysis.

Method 1: Direct Ultraviolet (UV) Spectrophotometry

This method is based on the direct measurement of the absorbance of Tiagabine hydrochloride in the UV region.

Experimental Protocol

1. Instrumentation:

- A double beam UV-Visible spectrophotometer with 1 cm matched quartz cells.
- Analytical balance.

2. Reagents and Materials:

- Tiagabine hydrochloride (pure standard).
- Double distilled water.

3. Preparation of Standard Stock Solution:

- Accurately weigh 10 mg of pure Tiagabine hydrochloride.
- Dissolve it in 30 mL of double distilled water in a 100 mL volumetric flask.
- Sonicate for 10 minutes to ensure complete dissolution.
- Make up the volume to 100 mL with double distilled water to obtain a final concentration of 100 µg/mL.

4. Preparation of Working Standard Solutions:

- From the standard stock solution, pipette aliquots of 1.0, 2.0, 3.0, 4.0, and 5.0 mL into a series of 10 mL volumetric flasks.
- Dilute each flask to the mark with double distilled water to get concentrations of 10, 20, 30, 40, and 50 µg/mL, respectively.

5. Determination of Wavelength of Maximum Absorbance (λ_{max}):

- Scan the 30 µg/mL working standard solution over the UV range of 200-400 nm against a double distilled water blank.
- The wavelength of maximum absorbance (λ_{max}) for Tiagabine hydrochloride is observed at 257 nm.

6. Construction of Calibration Curve:

- Measure the absorbance of each working standard solution at 257 nm against the double distilled water blank.

- Plot a graph of absorbance versus concentration ($\mu\text{g/mL}$).

7. Analysis of Pharmaceutical Formulations:

- Weigh and powder 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 100 mg of Tiagabine hydrochloride and transfer it to a 100 mL volumetric flask.[\[1\]](#)
- Add about 80 mL of warm isopropyl alcohol and shake for 20 minutes.[\[1\]](#)
- Dilute to the mark with isopropyl alcohol and mix well.[\[1\]](#)
- Filter the solution and evaporate the filtrate to dryness.[\[1\]](#)
- Dissolve the residue in double distilled water to prepare a solution with a concentration falling within the Beer's law range and analyze as described for the standard solutions.

Data Presentation

Table 1: Optical Characteristics and Validation Parameters for the UV Method

Parameter	Result
λ_{max}	257 nm
Beer's Law Range	10 - 50 $\mu\text{g/mL}$
Regression Equation ($y = mx + c$)	$y = 0.018x + 0.002$
Correlation Coefficient (r^2)	0.9984
Mean Assay (%)	101.73%
Mean Recovery (%)	100.61%

Note: The regression equation is representative and may vary with instrumentation.

Method 2: Visible Spectrophotometry (Ion-Association Complex Formation)

This method is based on the formation of a colored ion-association complex between Tiagabine hydrochloride and an acidic dye, which can be extracted into an organic solvent and measured colorimetrically.

Experimental Protocol

1. Instrumentation:

- UV-Visible digital spectrophotometer with 1 cm matched quartz cells.[\[3\]](#)
- Digital pH meter.[\[3\]](#)
- Separating funnels (125 mL).

2. Reagents and Materials:

- Tiagabine hydrochloride (pure standard).
- Safranin O (SFNO) solution (0.2% w/v in distilled water).[\[3\]](#)
- Methylene Blue (MB) solution (0.2% w/v in distilled water).[\[3\]](#)
- pH 9.8 buffer solution.[\[3\]](#)
- Chloroform.[\[3\]](#)
- Distilled water.

3. Preparation of Standard Stock Solution:

- Prepare a standard stock solution of Tiagabine hydrochloride at a concentration of 100 µg/mL in distilled water.

4. Procedure for Complex Formation and Measurement:

- Pipette aliquots of the standard drug solution (ranging from 0.5 to 3.0 mL) into a series of 125 mL separating funnels.[3]
- To each funnel, add 1.0 mL of pH 9.8 buffer solution.[3]
- Add 1.0 mL of Safranin O solution (for Method M22a) or 0.5 mL of Methylene Blue solution (for Method M22b).[3]
- Adjust the total volume of the aqueous phase to 10.0 mL with distilled water.[3]
- Add 10.0 mL of chloroform to each funnel and shake vigorously for 2 minutes.[3]
- Allow the layers to separate and collect the organic (chloroform) layer through a cotton plug.[3]
- Measure the absorbance of the organic layer immediately at 520 nm for the Safranin O complex and 650 nm for the Methylene Blue complex, against a reagent blank prepared in the same manner without the drug.[3]

5. Construction of Calibration Curve:

- Plot a graph of absorbance versus the final concentration of Tiagabine hydrochloride ($\mu\text{g/mL}$) for each method.

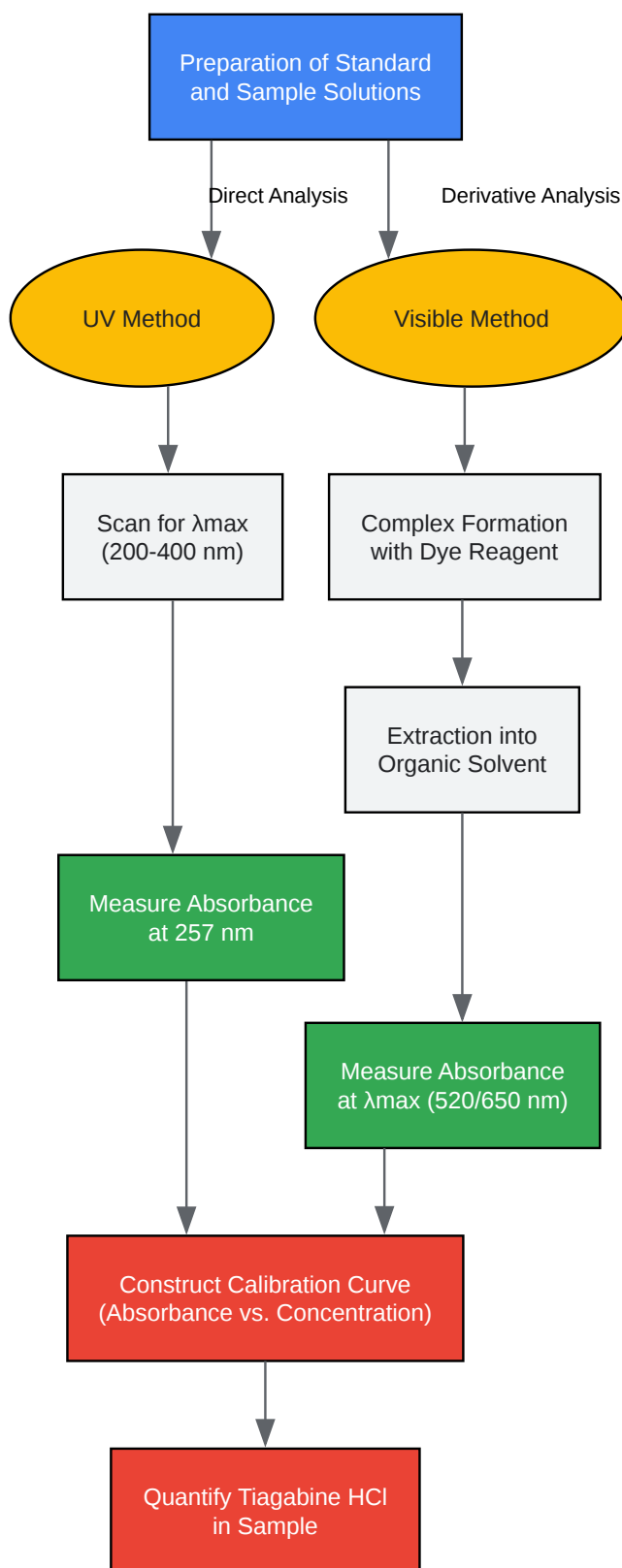
Data Presentation

Table 2: Optical Characteristics for the Visible Spectrophotometric Methods

Parameter	Method with Safranin O	Method with Methylene Blue
λ_{max}	520 nm[3]	650 nm[3]
Beer's Law Range	5 - 30 $\mu\text{g/mL}$	5 - 30 $\mu\text{g/mL}$
Molar Absorptivity ($\text{L mol}^{-1} \text{cm}^{-1}$)	1.25×10^4	1.85×10^4
Sandell's Sensitivity ($\mu\text{g cm}^{-2}$)	0.0329	0.0222
Correlation Coefficient (r)	0.9998	0.9998

Mandatory Visualizations

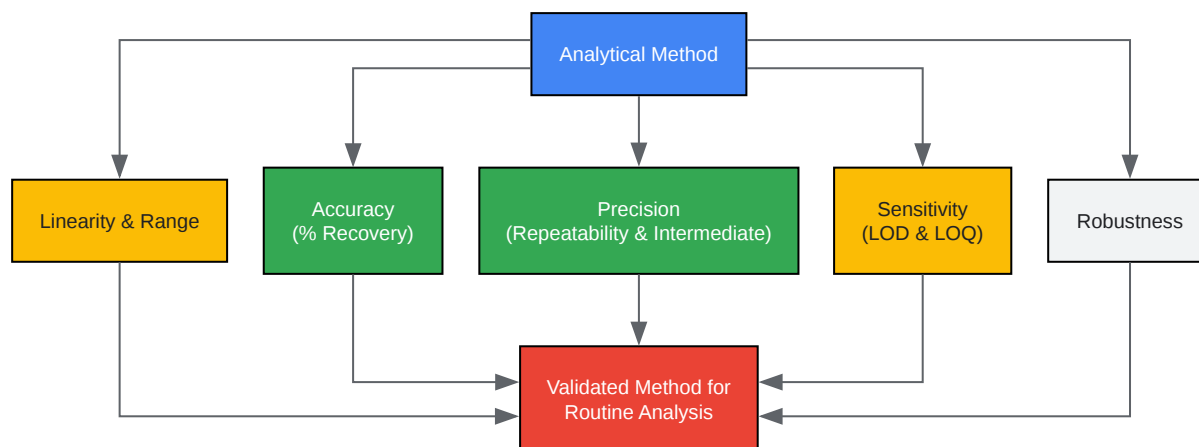
Experimental Workflow Diagram



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Caption: Workflow for spectrophotometric estimation of Tiagabine HCl.

Logical Relationship of Method Validation



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Caption: Key parameters for analytical method validation.

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